

CAS number for 3-(3-Chloro-4-methoxyphenyl)phenol

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Compound of Interest

Compound Name:	3-(3-Chloro-4-methoxyphenyl)phenol
CAS No.:	1261928-41-9
Cat. No.:	B6370407

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An In-depth Technical Guide to **3-(3-Chloro-4-methoxyphenyl)phenol**: Synthesis, Properties, and Potential Applications

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-(3-Chloro-4-methoxyphenyl)phenol is a biphenyl compound characterized by a 3-hydroxyphenyl group linked to a 3-chloro-4-methoxyphenyl moiety. While specific experimental data for this compound, including a dedicated CAS number, is not readily available in public databases, its structure suggests significant potential in medicinal chemistry and materials science. The presence of chloro and methoxy groups on one of the phenyl rings, and a hydroxyl group on the other, provides a scaffold that can be readily modified, making it an attractive candidate for further investigation.^{[1][2]}

This technical guide offers a comprehensive overview of **3-(3-Chloro-4-methoxyphenyl)phenol**, including a proposed synthetic route based on established

methodologies, predicted physicochemical properties, and a discussion of its potential biological activities based on structurally related compounds.

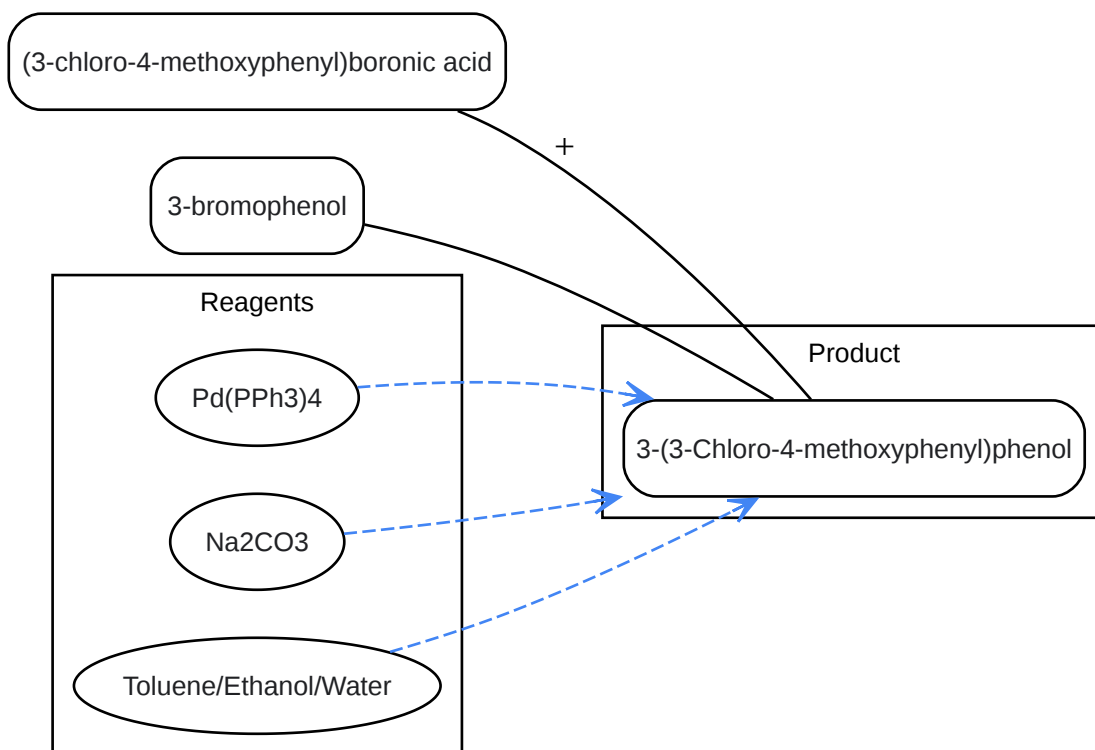
Synthesis of 3-(3-Chloro-4-methoxyphenyl)phenol

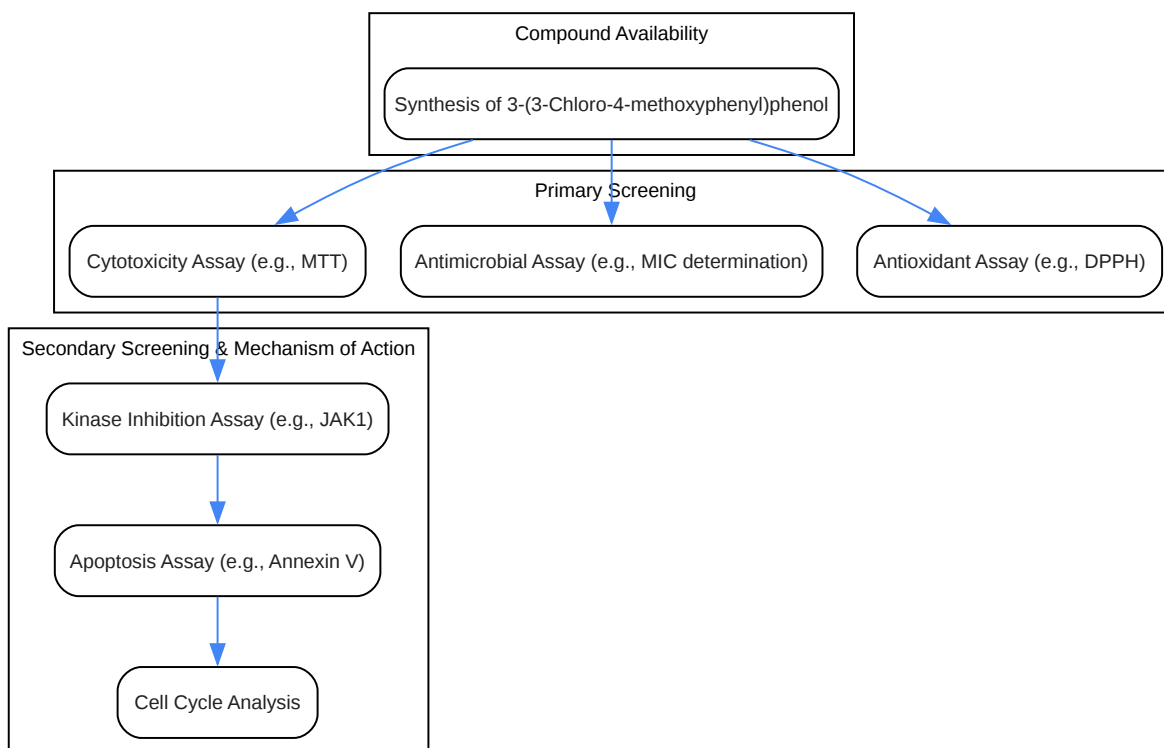
The synthesis of unsymmetrical biphenyls such as **3-(3-Chloro-4-methoxyphenyl)phenol** is most commonly achieved through palladium-catalyzed cross-coupling reactions, with the Suzuki-Miyaura coupling being a particularly versatile and widely used method.^{[3][4]} An alternative approach could be the Ullmann condensation, although this typically requires harsher reaction conditions.^{[5][6][7]}

Proposed Synthetic Route: Suzuki-Miyaura Coupling

The Suzuki-Miyaura coupling involves the reaction of an aryl boronic acid with an aryl halide in the presence of a palladium catalyst and a base.^{[8][9][10]} For the synthesis of **3-(3-Chloro-4-methoxyphenyl)phenol**, a plausible route would involve the coupling of (3-chloro-4-methoxyphenyl)boronic acid with 3-bromophenol.

Reaction Scheme:





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